

Introduction: Navigating the Chemical Landscape of Fluorobenzyl Nitro Pyrazoles

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Compound of Interest

Compound Name: 1-(2-Fluorobenzyl)-4-nitro-1H-pyrazole

CAS No.: 333311-67-4

Cat. No.: B2586664

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Fluorobenzyl nitro pyrazoles represent a class of heterocyclic compounds of significant interest in medicinal chemistry and drug development.^{[1][2]} The unique combination of a pyrazole core, a fluorinated benzyl group, and a nitro functional group imparts a range of biological activities, including potential as enzyme inhibitors and other therapeutic agents.^{[2][3][4]} However, the same structural features that confer this bioactivity also necessitate a thorough understanding of their potential hazards.

This technical guide is designed for researchers, scientists, and drug development professionals to provide a comprehensive overview of the critical safety information typically found in a Safety Data Sheet (SDS) for this class of compounds. It is structured to not only present the data but also to offer insights into the causality behind the safety recommendations, fostering a culture of safety and informed risk assessment in the laboratory. As a senior application scientist, my objective is to bridge the gap between theoretical chemical properties and practical, safe laboratory conduct.

It is crucial to note that while this guide provides a detailed overview based on available data for structurally similar compounds and general principles of chemical safety, a specific SDS for

every novel fluorobenzyl nitro pyrazole derivative may not be publicly available. Therefore, this document should be used as a foundational resource, to be supplemented with a careful evaluation of the specific derivative being handled.

Section 1: Identification

This section serves as the primary identifier for the chemical substance.

Identifier	Example Information
Product Name	Fluorobenzyl Nitro Pyrazole (and specific isomers, e.g., 1-(4-Fluorobenzyl)-4-nitro-1H-pyrazole)
Synonyms	Varies by specific isomer.
CAS Number	Varies by specific isomer (e.g., 73305-81-4 for 3-fluoro-4-nitro-1H-pyrazole).[1]
Recommended Use	For research and development purposes in medicinal chemistry, agrochemicals, and as a synthetic intermediate.[1][3]
Supplier Details	[To be populated with the specific supplier information]
Emergency Telephone Number	[To be populated with the specific supplier's emergency contact]

Section 2: Hazard Identification

This is one of the most critical sections of the SDS. For fluorobenzyl nitro pyrazoles, the hazards are a composite of the pyrazole ring, the aromatic nitro group, and the fluorinated benzyl moiety.

GHS Classification: Based on data for similar compounds, the following classifications are likely:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[5][6]

- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[5]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[5][6]
- Serious Eye Damage/Eye Irritation (Category 1/2): Causes serious eye damage or irritation. [5][6]
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[6]
- Specific Target Organ Toxicity (Repeated Exposure) (Category 1): Causes damage to organs through prolonged or repeated exposure.[5]
- Hazardous to the Aquatic Environment, Long-Term Hazard (Category 3): Harmful to aquatic life with long-lasting effects.[5]

GHS Label Elements:

- Pictograms:
 - Health Hazard
 - Corrosion
 - Acute Toxicity (skull and crossbones)
 - Irritant (exclamation mark)
- Signal Word: Danger[5]
- Hazard Statements:
 - H302: Harmful if swallowed.[5][6]
 - H311: Toxic in contact with skin.[5]
 - H315: Causes skin irritation.[5][6]
 - H318: Causes serious eye damage.[5]

- H335: May cause respiratory irritation.[6]
- H372: Causes damage to organs through prolonged or repeated exposure.[5]
- H412: Harmful to aquatic life with long lasting effects.[5]
- Precautionary Statements:
 - P260: Do not breathe dust/fume/gas/mist/vapours/spray.[5][7]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][7]
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[7]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[5]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
 - P310: Immediately call a POISON CENTER or doctor/physician.

Other Hazards: Aromatic nitro compounds can be flammable solids and may have explosive properties, especially when present as multiple nitro groups on an aromatic ring.[8] They can also be sensitive to shock, friction, and heat.

Section 3: Composition/Information on Ingredients

This section provides the chemical identity of the substance.

Substance Name	CAS Number	Molecular Formula	Molecular Weight	Concentration
Fluorobenzyl Nitro Pyrazole (example: 3-fluoro-4-nitro-1H-pyrazole)	73305-81-4	$C_3H_2FN_3O_2$	131.07 g/mol	>95%

Section 4: First-Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[7][9] If respiratory symptoms develop, seek immediate medical attention.
- Skin Contact: Immediately take off all contaminated clothing.[7] Rinse the skin with plenty of water for at least 15 minutes.[9] Seek immediate medical attention as these compounds can be toxic through skin contact.
- Eye Contact: Rinse cautiously with water for several minutes.[7][9] Remove contact lenses if present and easy to do. Continue rinsing.[7] Immediately call a poison center or doctor.[7]
- Ingestion: Rinse mouth.[5][7] Do NOT induce vomiting.[7] Immediately call a poison center or doctor.[7]

Section 5: Fire-Fighting Measures

Aromatic nitro compounds present specific fire and explosion hazards.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy stream of water as it may spread the fire.
- Specific Hazards Arising from the Chemical: These compounds are combustible. In a fire, they may decompose to produce toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride (HF). Vapors may form explosive mixtures with air.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Section 6: Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.

- Personal Precautions, Protective Equipment, and Emergency Procedures: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust or vapors. Wear appropriate personal protective equipment (PPE) as described in Section 8.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[7] Do not let the product enter drains, sewers, or waterways.[7]
- Methods and Materials for Containment and Cleaning Up: For small spills, use a non-combustible absorbent material like sand or vermiculite to contain the spill.[10] Collect the material in a suitable, labeled container for disposal.[8] For large spills, alert emergency responders.[8]

Section 7: Handling and Storage

Safe handling and storage practices are paramount to minimizing risk.

- Precautions for Safe Handling:
 - Avoid all personal contact, including inhalation.[8]
 - Work in a well-ventilated area, preferably in a chemical fume hood.[11]
 - Wear appropriate personal protective equipment (PPE).[8]
 - Avoid the formation of dust and aerosols.
 - Keep away from heat, sparks, and open flames.[10]
 - Take measures to prevent the buildup of electrostatic charge.[9]
- Conditions for Safe Storage, Including any Incompatibilities:
 - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[9][10]

- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong bases, and amines.[10][11]
- Store in a locked-up area.[5][7]

Section 8: Exposure Controls/Personal Protection

Engineering controls and personal protective equipment are the primary means of protecting laboratory personnel.

- Control Parameters/Occupational Exposure Limits: No specific occupational exposure limits (OELs) have been established for fluorobenzyl nitro pyrazoles. It is recommended to handle these compounds with a high degree of caution.
- Appropriate Engineering Controls:
 - A certified chemical fume hood is essential for all handling procedures.
 - Provide eyewash stations and safety showers in the immediate work area.[5]
- Individual Protection Measures (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (8-inch minimum). [5]
 - Skin Protection:
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber, neoprene).
 - Body Protection: Wear a flame-retardant lab coat and other protective clothing as necessary to prevent skin contact.[5]
 - Respiratory Protection: If the engineering controls are not sufficient to maintain concentrations below exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be worn.

Section 9: Physical and Chemical Properties

Understanding the physical and chemical properties is essential for safe handling and for predicting the behavior of the compound.

Property	Example Value (for 3-fluoro-4-nitro-1H-pyrazole)
Appearance	Yellow crystalline solid[1]
Odor	No data available
Odor Threshold	No data available
pH	No data available
Melting Point/Freezing Point	Varies by specific isomer
Initial Boiling Point and Boiling Range	No data available
Flash Point	No data available
Evaporation Rate	No data available
Flammability (solid, gas)	Flammable solid
Upper/Lower Flammability or Explosive Limits	No data available
Vapor Pressure	No data available
Vapor Density	No data available
Relative Density	No data available
Solubility	Soluble in polar organic solvents like methanol and dimethyl sulfoxide.[1]
Partition Coefficient: n-octanol/water	No data available
Auto-ignition Temperature	No data available
Decomposition Temperature	No data available
Viscosity	No data available

Section 10: Stability and Reactivity

This section describes the chemical stability and potential hazardous reactions of the substance.

- **Reactivity:** The nitro group makes the pyrazole ring susceptible to nucleophilic attack.[1] The nitro group can also be reduced to an amine.[1]
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** May react violently with strong oxidizing agents, reducing agents, and strong bases.[10][11] Aromatic nitro compounds can become shock-sensitive if contaminated with amines, acids, or bases.[10]
- **Conditions to Avoid:** Heat, flames, sparks, and other sources of ignition.[10] Generation of dust.
- **Incompatible Materials:** Strong oxidizing agents, strong reducing agents, strong bases, and amines.[10][11]
- **Hazardous Decomposition Products:** Under fire conditions, may produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride (HF).

Section 11: Toxicological Information

This section provides information on the potential health effects of exposure.

- **Acute Toxicity:**
 - **Oral:** Harmful if swallowed.[5][6]
 - **Dermal:** Toxic in contact with skin.[5]
 - **Inhalation:** May be harmful if inhaled; may cause respiratory tract irritation.[6]
- **Skin Corrosion/Irritation:** Causes skin irritation.[5][6]
- **Serious Eye Damage/Irritation:** Causes serious eye damage or irritation.[5][6]
- **Respiratory or Skin Sensitization:** No data available.

- Germ Cell Mutagenicity: The interactions of nitroaromatic compounds with DNA and their resulting mutagenicity have been extensively characterized.[12] They have been shown to cause various types of mutations.[12]
- Carcinogenicity: Some nitroaromatic compounds are suspected carcinogens.[11]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[6]
- Specific Target Organ Toxicity - Repeated Exposure: Causes damage to organs through prolonged or repeated exposure.[5]
- Aspiration Hazard: No data available.

Section 12: Ecological Information

This section provides information on the environmental impact of the substance.

- Toxicity: Harmful to aquatic life with long-lasting effects.[5]
- Persistence and Degradability: No specific data available for fluorobenzyl nitro pyrazoles. However, nitroaromatic compounds can be persistent in the environment.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.
- Other Adverse Effects: An unfortunate consequence of the widespread use of nitroaromatic compounds is environmental contamination of soil and groundwater.[12]

Section 13: Disposal Considerations

Proper disposal is crucial to prevent environmental contamination and ensure safety.

- Waste Treatment Methods:
 - Dispose of this material and its container as hazardous waste.[10]

- Do not dispose of down the drain or in regular trash.[10]
- Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as the product itself.

Section 14: Transport Information

This section provides information for the safe transportation of the chemical.

- UN Number: Varies depending on the specific hazards. Likely to be classified under a generic entry for toxic solids.
- UN Proper Shipping Name: Varies depending on the specific hazards.
- Transport Hazard Class(es): Likely to be Class 6.1 (Toxic substances).
- Packing Group: Varies depending on the degree of hazard.
- Environmental Hazards: Marine pollutant status should be evaluated.
- Special Precautions for User: Adhere to all applicable transport regulations.

Section 15: Regulatory Information

This section provides information on the regulatory status of the chemical.

- Safety, Health and Environmental Regulations/Legislation Specific for the Substance or Mixture: This will vary by country and region. Users should consult local regulations.

Section 16: Other Information

This section can include any other relevant information, such as the date of the latest revision.

Date of Preparation: February 25, 2026

Disclaimer: The information provided in this guide is based on the best available data for similar compounds and is intended for use by qualified individuals at their own discretion and risk. It is

the user's responsibility to determine the suitability of this information for a particular application and to adopt such safety precautions as may be necessary.

Experimental Protocols

Protocol 1: Safe Weighing and Handling of Fluorobenzyl Nitro Pyrazoles

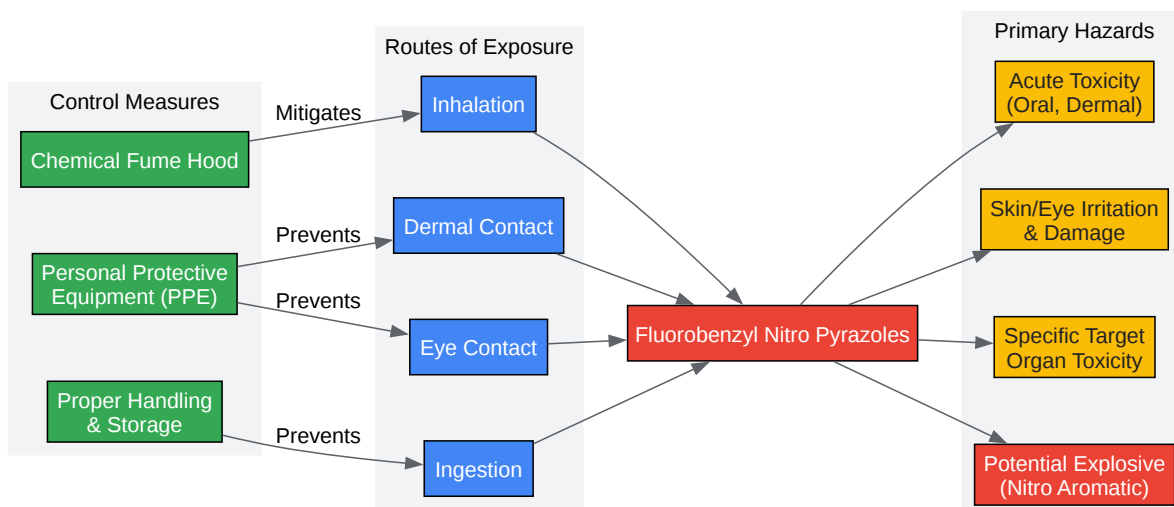
- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Don appropriate PPE: safety goggles, a flame-retardant lab coat, and chemically resistant gloves.
 - Designate a specific area within the fume hood for handling the compound.
 - Prepare a deactivation solution (e.g., a solution of sodium bisulfite) in case of minor spills.
- Weighing:
 - Use a tared, sealed container to weigh the compound on an analytical balance located within the fume hood or in a designated balance enclosure.
 - Avoid creating dust. If the compound is a fine powder, consider using a spatula with a static-dissipating handle.
- Transfer:
 - Carefully transfer the weighed compound to the reaction vessel within the fume hood.
 - If dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- Cleanup:
 - Wipe down the work surface with a suitable solvent (e.g., isopropanol) followed by soap and water.

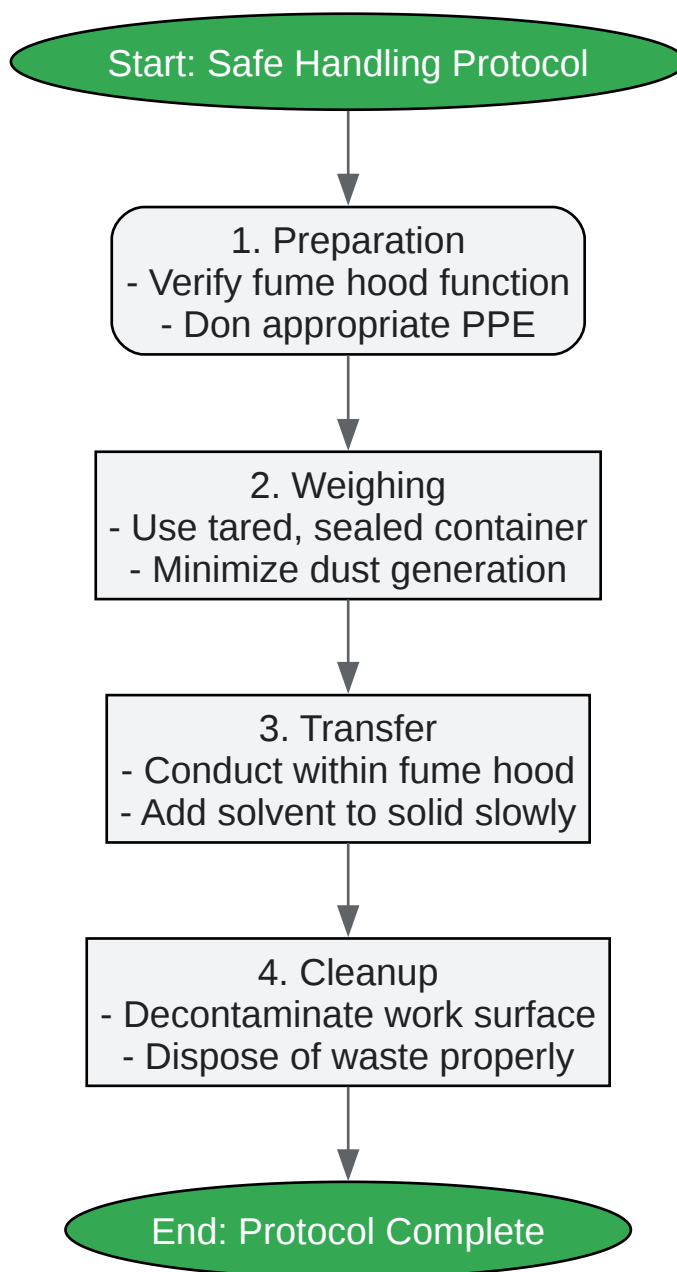
- Dispose of all contaminated materials (gloves, wipes, etc.) in a designated hazardous waste container.

Protocol 2: Emergency Response to a Small Spill

- Immediate Actions:
 - Alert others in the immediate vicinity.
 - If the spill is outside of a fume hood, evacuate the area.
- Containment (if safe to do so):
 - Wearing appropriate PPE, cover the spill with a non-combustible absorbent material like sand or vermiculite.[10]
- Cleanup:
 - Carefully scoop the absorbent material into a labeled, sealable hazardous waste container.
 - Decontaminate the spill area with a suitable solvent and then with soap and water.[10]
- Reporting:
 - Report the spill to the laboratory supervisor and the institutional environmental health and safety (EHS) office.

Visualizations





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Caption: Safe handling workflow for fluorobenzyl nitro pyrazoles.

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